

# Application Notes and Protocols for Astringedent™ Hemostatic Agent with IndiSpense™ Delivery System

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## Compound of Interest

Compound Name: *Indisperse*

Cat. No.: *B038167*

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Introduction: The term "**Indisperse**" was identified as the IndiSpense™ 30ml syringe delivery system from Ultradent Products, Inc. This system is utilized for a variety of dental materials. In the context of "setting time and working characteristics," the most relevant product available in the IndiSpense system is Astringedent™, a 15.5% ferric sulfate hemostatic agent. For this material, the "working characteristics" relate to its ability to achieve hemostasis, and the "setting time" is the time required to stop bleeding. These application notes provide detailed information and protocols for researchers, scientists, and drug development professionals on the characteristics and use of Astringedent™ and the IndiSpense™ delivery system.

## Working and Setting Characteristics of Astringedent™

Astringedent™ is an aqueous solution of 15.5% ferric sulfate with a pH of approximately 1.0.[1][2][3] Its primary function is to achieve rapid and profound hemostasis. Unlike materials that undergo a polymerization or hardening process, the "setting" of Astringedent™ is the physiological process of stopping blood flow.

The hemostatic mechanism of Astringedent™ involves the chemical reaction of ferric and sulfate ions with blood proteins. This reaction leads to the agglutination of these proteins, forming plugs that mechanically seal the openings of cut capillaries.[4] This process is very rapid, with hemostasis typically being achieved in seconds.[3][5]

## The IndiSpense™ Delivery System

The IndiSpense™ system consists of a large 30ml syringe that serves as a reservoir for materials like Astringedent™. Its primary purpose is to facilitate the filling of smaller, single-use 1.2ml syringes for direct application to the patient. This system is designed to be cost-effective and to help prevent cross-contamination by keeping the bulk material away from the immediate treatment area.[6] The transfer of the material from the IndiSpense™ syringe to the smaller syringe is a straightforward process that ensures no-waste, safe, and efficient chemical transfer.[6]

## Data Presentation

The following tables summarize the key quantitative data for Astringedent™ and the IndiSpense™ system.

Table 1: Properties of Astringedent™ Hemostatic Agent

Property	Value	Source
Active Ingredient	15.5% Ferric Sulfate	<a href="#">[1]</a> <a href="#">[3]</a>
pH	~1.0	<a href="#">[1]</a> <a href="#">[2]</a>
Form	Aqueous Solution	<a href="#">[1]</a> <a href="#">[2]</a>
Recommended Application Time	Seconds to 1-3 minutes	<a href="#">[4]</a>

Table 2: Characteristics of the IndiSpense™ Delivery System

Characteristic	Description	Source
Volume	30ml	[6]
Intended Use	Bulk storage and refilling of smaller application syringes	[6]
Key Feature	Luer Lock connection for secure transfer to smaller syringes	[7][8]

Table 3: Reported Hemostasis Times for Ferric Sulfate Solutions in Animal Studies

Ferric Sulfate Concentration	Mean Hemostasis Time (seconds $\pm$ SD)	Animal Model	Source
15%	23.2 $\pm$ 4.75	Rat Liver Laceration	[9][10]
25%	14.5 $\pm$ 3.4	Rat Liver Laceration	[9][10]
50%	8 $\pm$ 2.16	Rat Liver Laceration	[9][10]

## Experimental Protocols

### Protocol 1: Clinical Application of Astringedent™ for Hemostasis

This protocol describes the clinical application of Astringedent™ for controlling gingival sulcular bleeding.

Materials:

- Astringedent™ in a 1.2ml syringe
- Metal Dento-Infusor™ tip
- Air/water syringe

- Cotton rolls or other isolation materials

Procedure:

- Isolate the treatment area to ensure a dry field.
- Attach a Metal Dento-Infusor™ tip to the 1.2ml syringe containing Astringent™.
- Directly apply the Astringent™ to the bleeding tissue within the gingival sulcus.
- Using the padded brush of the Dento-Infusor™ tip, firmly but gently burnish the Astringent™ solution against the bleeding tissue until the bleeding stops and no more coagulum is formed.[\[1\]](#)[\[11\]](#)
- Once hemostasis is achieved, apply a firm air/water spray to the area to remove the residual coagulum and verify that profound hemostasis has been achieved.[\[1\]](#)[\[11\]](#)
- If bleeding persists, repeat the application and burnishing steps.[\[1\]](#)[\[11\]](#)

## Protocol 2: Use of the IndiSpense™ Syringe System

This protocol outlines the procedure for safely and efficiently filling a 1.2ml application syringe from a 30ml IndiSpense™ syringe.

Materials:

- 30ml IndiSpense™ syringe of Astringent™
- Sterile, empty 1.2ml syringe with Luer Lock

Procedure:

- Remove the Luer Lock cap from the 30ml IndiSpense™ syringe.[\[7\]](#)[\[8\]](#)
- Securely attach the empty 1.2ml syringe to the male threads of the IndiSpense™ syringe.[\[7\]](#)  
[\[8\]](#)
- While holding the connected syringes, depress the plunger of the IndiSpense™ syringe to transfer the desired amount of Astringent™ into the 1.2ml syringe. Guide the plunger of

the 1.2ml syringe to the desired fill level.[\[7\]](#)[\[8\]](#)

- Once the desired amount is transferred, separate the two syringes.
- Recap the IndiSpense™ syringe with its Luer Lock cap and store it according to the manufacturer's instructions.[\[7\]](#)[\[8\]](#)
- The filled 1.2ml syringe is now ready for the attachment of an application tip and use.

## Protocol 3: In-Vivo Evaluation of Hemostatic Efficacy (Animal Model)

This protocol is a general guideline for evaluating the hemostatic efficacy of Astringedent™ in a controlled animal model, based on published studies.[\[9\]](#)[\[10\]](#)[\[12\]](#)

Materials:

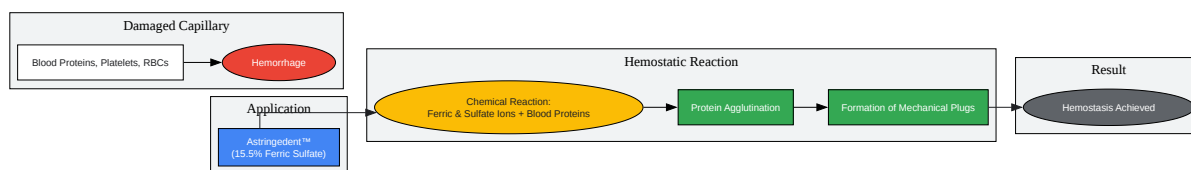
- Astringedent™ (15.5% Ferric Sulfate solution)
- Control (e.g., sterile saline or standard suture)
- Animal model (e.g., Wistar rats)
- Surgical instruments for creating a standardized bleeding wound (e.g., scalpel)
- Timer
- Gauze

Procedure:

- Anesthetize the animal according to the approved institutional animal care and use committee (IACUC) protocol.
- Create a standardized incision in a vascularized tissue (e.g., a 2 cm long and 0.5 cm deep incision in the liver).[\[10\]](#)[\[12\]](#)

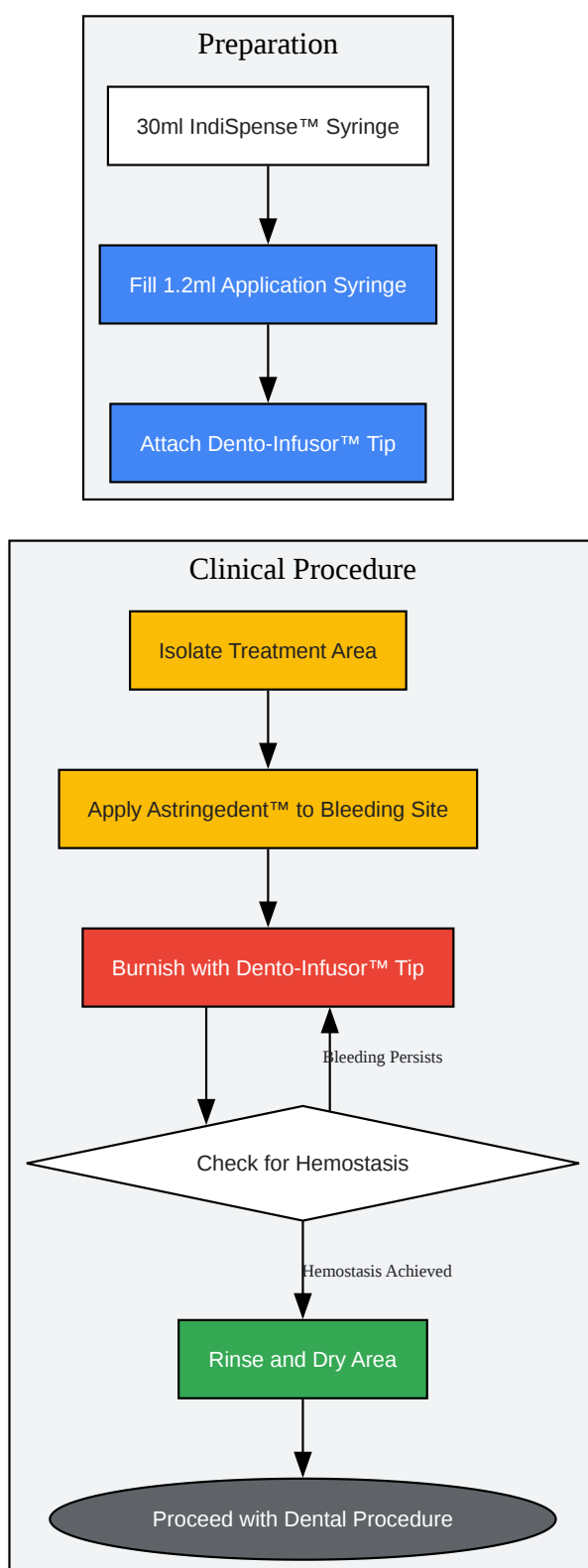
- Immediately after the incision, start a timer and apply the test article (Astringedent™) or the control to the bleeding site.
- Record the time until complete hemostasis is achieved (cessation of visible bleeding).
- For statistical validity, use a sufficient number of animals in each group (test and control).
- After the observation period, euthanize the animals according to the IACUC protocol.
- Tissue samples can be collected for histological analysis to evaluate tissue response to the hemostatic agent.

## Mandatory Visualizations



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Caption: Mechanism of hemostasis by Astringedent™ (Ferric Sulfate).



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Caption: Clinical workflow for Astringedent™ application.

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